

# An In-depth Technical Guide to 4-Bromobenzaldehyde- $^{13}\text{C}_6$ : Chemical Properties and Stability

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## Compound of Interest

Compound Name: 4-Bromobenzaldehyde- $^{13}\text{C}_6$

Cat. No.: B12408855

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, stability, and handling of 4-Bromobenzaldehyde- $^{13}\text{C}_6$ . This isotopically labeled compound is a crucial tool in pharmaceutical research and development, particularly in metabolic studies and as an internal standard for quantitative analysis.

## Core Chemical Properties

4-Bromobenzaldehyde- $^{13}\text{C}_6$  is the  $^{13}\text{C}$  isotopically labeled form of 4-bromobenzaldehyde. The six carbon atoms in the benzene ring are  $^{13}\text{C}$  isotopes, which increases the molecular weight of the compound without significantly altering its chemical reactivity compared to the unlabeled analogue.

Table 1: Physicochemical Data of 4-Bromobenzaldehyde- $^{13}\text{C}_6$  and Unlabeled 4-Bromobenzaldehyde

Property	4-Bromobenzaldehyde- <sup>13</sup> C <sub>6</sub>	4-Bromobenzaldehyde (Unlabeled)
Molecular Formula	<sup>13</sup> C <sub>6</sub> H <sub>5</sub> BrO[1]	C <sub>7</sub> H <sub>5</sub> BrO[2]
Molecular Weight	190.97 g/mol [1]	185.02 g/mol [2]
Accurate Mass	189.973 amu[1]	183.952 amu[3]
CAS Number	1037620-59-9[1][4]	1122-91-4[1]
Appearance	-	White to off-white crystalline powder[2]
Melting Point	-	55 - 58 °C[5][6]
Boiling Point	-	224 - 226 °C at 760 mmHg[2]
Density	-	1.557 g/cm <sup>3</sup> [2]
Flash Point	-	93 °C[2]
Solubility	-	Slightly soluble in water; soluble in organic solvents such as ethanol, ether, and chloroform.[2]

## Stability and Storage

Proper storage and handling are critical to maintain the integrity of 4-Bromobenzaldehyde-<sup>13</sup>C<sub>6</sub>.

- General Stability: The compound is stable under recommended storage conditions.[2][7]
- Sensitivities: It is reported to be sensitive to light, moisture, and air.[8][9]
- Recommended Storage: Store in a cool, dry, and well-ventilated area.[2] Keep containers tightly closed and store under an inert atmosphere.[8]
- Incompatible Materials: Avoid strong oxidizing agents, strong bases, and strong reducing agents.[7][9]

## Chemical Reactivity and Applications

The chemical reactivity of 4-Bromobenzaldehyde- $^{13}\text{C}_6$  is analogous to its unlabeled counterpart. The presence of the aldehyde and bromo- functionalities on the aromatic ring allows for a variety of chemical transformations.

- **Aldehyde Group Reactivity:** It undergoes typical aldehyde reactions, such as oxidation to form 4-bromobenzoic acid and reduction to yield 4-bromobenzyl alcohol.[2]
- **Aryl Bromide Reactivity:** The bromine atom facilitates various cross-coupling reactions, including Suzuki and Sonogashira couplings.[10] It is a valuable precursor in palladium-catalyzed arylation reactions.[2][11]
- **Applications of the Labeled Compound:** 4-Bromobenzaldehyde- $^{13}\text{C}_6$  is primarily used as a stable isotope-labeled internal standard in mass spectrometry-based quantitative analyses. Its use allows for precise quantification in complex biological matrices during drug metabolism and pharmacokinetic (DMPK) studies.[12]

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